

# Technical Support Center: Optimizing Koh-i-Noor Ink Performance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Kohinool

Cat. No.: B1628114

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals achieve optimal results with Koh-i-Noor inks by selecting the appropriate paper and preventing common issues such as bleeding and feathering.

## Troubleshooting Guide

Issue: Ink is bleeding or feathering on the paper.

Cause: Ink bleeding and feathering occur when the ink is absorbed unevenly into the paper fibers, causing the lines to spread and appear fuzzy. This is often due to the paper having a high absorbency or a loose fiber structure.

Solution:

- Paper Selection: The most critical factor in preventing ink bleeding is the choice of paper.
  - Coated Papers: Use coated papers for the best results. The coating acts as a barrier, preventing the ink from being absorbed deep into the fibers and allowing for crisp, clean lines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Paper Weight: Select a heavier weight paper, generally 80 GSM (grams per square meter) or higher. Thicker papers are less prone to bleed-through.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Specialized Pen Paper: Consider using paper specifically designed for pen and ink work, such as Koh-i-Noor's own Pen Paper, which features an ink-receptive coating.
- Ink Type: Koh-i-Noor offers a variety of inks with different properties.
  - Pigment-Based Inks: Koh-i-Noor's drawing and technical inks are often pigmented and acrylic-based.[9] These inks tend to sit on the surface of the paper rather than soaking in, which can reduce bleeding.
  - Ink Viscosity: Some Koh-i-Noor inks are more viscous, which can also help in reducing feathering on less ideal paper types.
- Application Technique:
  - Pen Type: Technical pens, like those from Koh-i-Noor, are designed to deliver a consistent and controlled flow of ink, which can minimize bleeding compared to broader, wetter nibs.
  - Light Hand: Apply the ink with a light and consistent pressure. Excessive pressure can force more ink into the paper fibers.

## Frequently Asked Questions (FAQs)

Q1: What are the key characteristics of paper to consider for use with Koh-i-Noor inks?

A1: When selecting paper for Koh-i-Noor inks, consider the following:

- Coating: Coated papers have a surface sealant that prevents ink from being absorbed, resulting in sharper lines.[1][2][3][4][5]
- Weight (GSM): A higher GSM (grams per square meter) indicates a thicker, heavier paper that is less susceptible to ink bleeding through to the other side. A weight of 80 GSM or higher is recommended.[6][7][8]
- Surface Texture: Smoother papers generally allow for finer, more consistent lines.
- Sizing: Papers treated with "sizing" have reduced absorbency, which helps to prevent feathering.

Q2: Are there specific brands of paper that work well with Koh-i-Noor inks?

A2: While individual results may vary depending on the specific Koh-i-Noor ink used, papers known for their ink-handling properties are a good starting point. Brands like Rhodia and Clairefontaine are often recommended for fountain pen and other wet inks due to their smooth, coated surfaces and high-quality paper. Additionally, Koh-i-Noor produces its own "Pen Paper" specifically designed to be ink-receptive and prevent bleed-through.

Q3: How does the type of Koh-i-Noor ink affect its interaction with paper?

A3: Koh-i-Noor produces a range of inks, and their properties influence how they behave on paper.<sup>[9]</sup>

- "Universal" Drawing Ink: This is a versatile, waterproof drawing ink suitable for paper, film, and cloth.
- "Trans-mix Media" Drawing Ink: This is a pigmented, acrylic-based ink. Pigment particles tend to sit on the paper's surface rather than absorbing into the fibers, which can reduce bleeding.<sup>[9]</sup>
- Document Inks: Some users have noted that Koh-i-Noor's "Document" inks are more viscous, which can make them less prone to feathering, even on lower-quality papers.<sup>[10]</sup>

Q4: Can I use uncoated paper with Koh-i-Noor inks?

A4: While coated paper is generally recommended, you can use uncoated paper with some precautions. Uncoated paper is more absorbent, which can lead to more vibrant colors but also increases the risk of bleeding and feathering.<sup>[3][5]</sup> If using uncoated paper, opt for a heavier weight and a smoother finish. It is also advisable to test the ink on a small, inconspicuous area first.

## Data Presentation

As quantitative third-party data on the performance of specific Koh-i-Noor inks on various named papers is not readily available, we provide a detailed experimental protocol for users to generate their own comparative data.

# Experimental Protocol: Paper and Koh-i-Noor Ink Compatibility Testing

**Objective:** To systematically evaluate and compare the performance of different paper types with a specific Koh-i-Noor ink to identify the optimal paper for minimizing bleeding and feathering.

## Materials:

- Selected Koh-i-Noor ink
- Technical pen or other application tool
- A selection of paper samples to be tested (e.g., different brands, weights, and finishes)
- Magnifying glass or microscope for detailed observation
- Ruler

## Methodology:

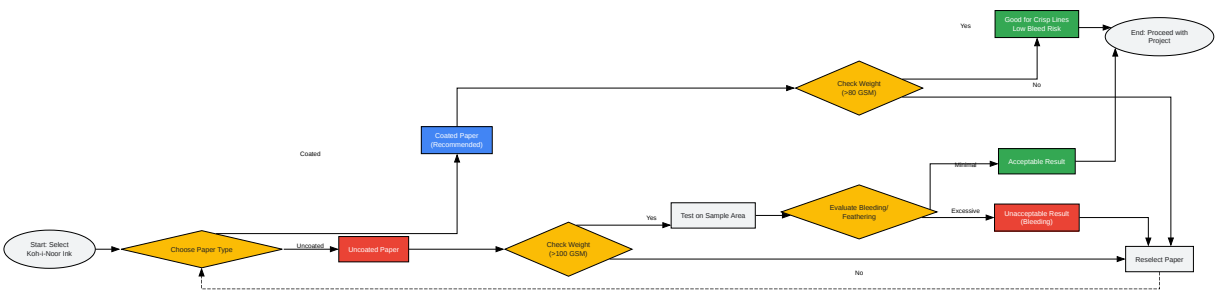
- Paper Sample Preparation:
  - Cut each paper sample to a standardized size (e.g., 10cm x 10cm).
  - Label each sample clearly with the brand, type, and weight (GSM).
- Ink Application:
  - On each paper sample, draw a series of standardized lines and shapes using the Koh-i-Noor ink and your chosen application tool. Include:
    - A set of parallel horizontal and vertical lines.
    - A cross-hatching pattern.
    - A solid filled circle (approximately 1cm in diameter).

- A handwritten sentence.
- Drying Time:
  - Allow the ink on all samples to air dry completely for a standardized period (e.g., 24 hours) in a controlled environment to ensure consistent drying.
- Observation and Data Collection:
  - Visual Inspection (Naked Eye):
    - Observe each sample for visible signs of bleeding (ink spreading beyond the intended line) and feathering (a fuzzy or jagged edge on the lines).
    - Examine the reverse side of each paper for any signs of bleed-through.
    - Record observations in a table.
  - Microscopic Examination (Magnifying Glass/Microscope):
    - Examine the edges of the drawn lines under magnification to assess the degree of feathering more closely.
    - Record detailed observations.
- Quantitative Analysis (Optional):
  - For a more quantitative assessment, you can measure the width of a standardized line at several points and calculate the average line width and standard deviation for each paper type. An increase in the average line width compared to the pen's nib size can indicate the extent of ink spread.

Data Summary Table Template:

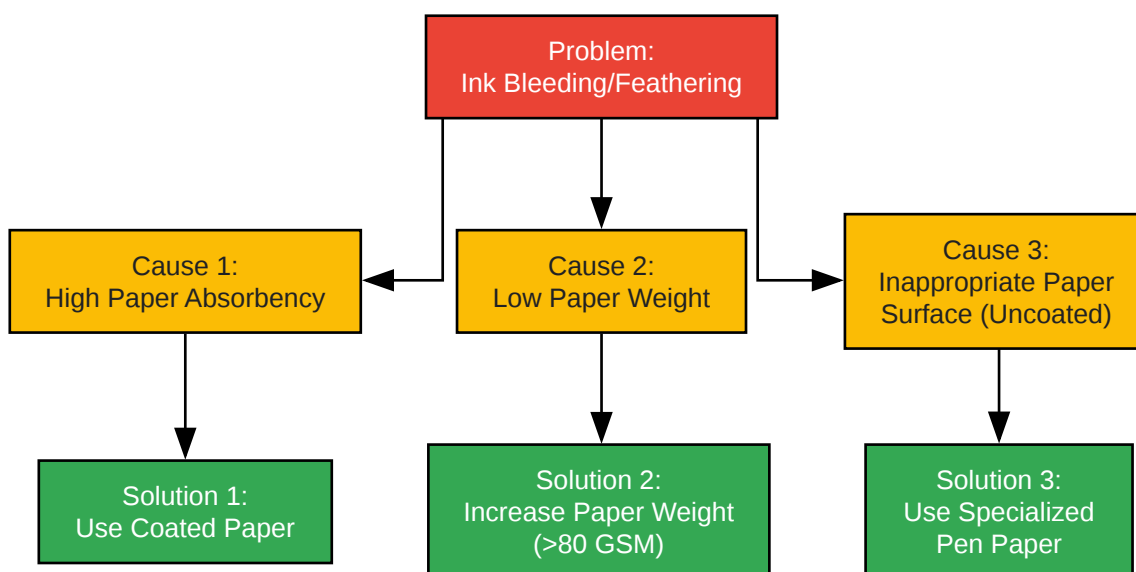
Paper Brand & Type	Paper Weight (GSM)	Coating (Coated/Uncoated)	Visual Bleeding (Yes/No)	Visual Feathering (Yes/No)	Bleed-Through (Yes/No)	Microscopic Feathering Description
[Paper 1]	[GSM]	[Coating]				
[Paper 2]	[GSM]	[Coating]				
[Paper 3]	[GSM]	[Coating]				

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for selecting the right paper to prevent ink bleeding.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for ink bleeding and feathering issues.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. domtar.com [domtar.com]
- 2. bigoxprinting.com [bigoxprinting.com]
- 3. Paper Matters: How to Choose Between Coated and Uncoated Stock - Neyenesch [neyenesch.com]
- 4. Coated vs Uncoated Paper: Key Differences & Ink Behaviour [media-village.co.uk]
- 5. Coated vs. Uncoated Paper: When to Use Each - Article [ironmarkusa.com]
- 6. inkjets.com [inkjets.com]

- 7. reddit.com [reddit.com]
- 8. youtube.com [youtube.com]
- 9. kohinoorusa.com [kohinoorusa.com]
- 10. Koh-I-Noor Document Fountain Pen Inks... - Page 2 - Inky Thoughts - The Fountain Pen Network [fountainpennetwork.com]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Koh-i-Noor Ink Performance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1628114#choosing-the-right-paper-for-koh-i-noor-ink-to-avoid-bleeding]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)